

Application Note: Preparation of 2-Methylthio-AMP diTEA Stock Solution

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Compound of Interest

Compound Name: 2-Methylthio-AMP diTEA

Cat. No.: B12411521

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **2-Methylthio-AMP diTEA** (2-MeSAMP diTEA), a selective and direct P2Y12 antagonist used in research to study ADP-dependent platelet aggregation.^{[1][2][3]}

Compound Data and Properties

Summarized below are the key physical and chemical properties for **2-Methylthio-AMP diTEA**. This information is critical for accurate stock solution preparation and experimental design.

Property	Value	Source
Synonyms	2-MeSAMP diTEA; 2-Methylthioadenosine 5'-monophosphate diTEA	[2][4]
Molecular Weight	595.69 g/mol	[1][3][4]
Molecular Formula	C23H46N7O7PS	[1][3][4]
CAS Number	1227193-98-7	[1][3][4]
Appearance	White to light yellow solid	[2][3][4]
Purity	≥98.0%	[2][4]
Storage (Solid)	-20°C, sealed, away from moisture	[1][2][4]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[1][2][4]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **2-Methylthio-AMP diTEA**. The compound is soluble in aqueous solutions and DMSO.[5] The choice of solvent should be guided by the experimental requirements of the downstream application.

2.1. Required Materials

- **2-Methylthio-AMP diTEA** (solid powder)
- Calibrated analytical balance
- Appropriate personal protective equipment (PPE): lab coat, gloves, safety glasses
- Sterile microcentrifuge tubes or vials
- Pipettors and sterile tips
- Vortex mixer and/or sonicator

- Solvent of choice:
 - Option A: Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS, pH 7.2)
 - Option B: Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)

2.2. Calculation for 10 mM Stock Solution

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example: To prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 595.69 \text{ g/mol} = 5.96 \text{ mg}$

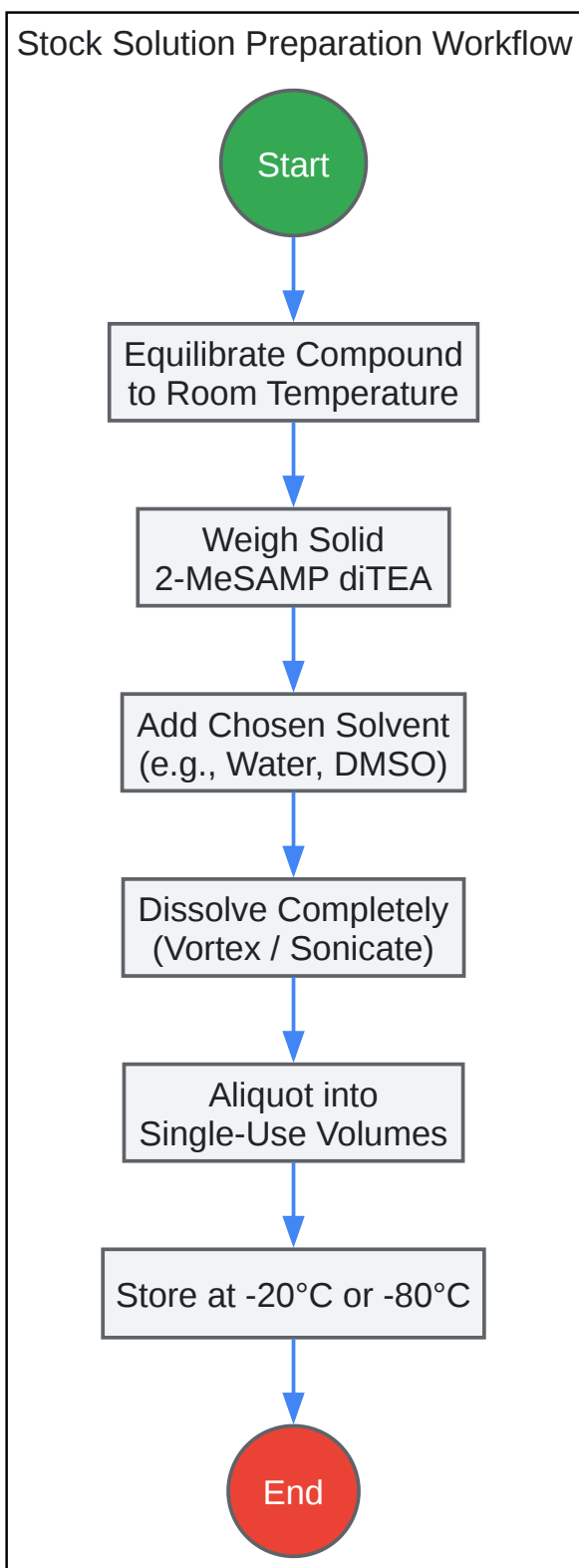
2.3. Step-by-Step Preparation Procedure

- **Equilibration:** Before opening, allow the vial of solid **2-Methylthio-AMP diTEA** to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture, which can affect compound stability.
- **Weighing:** Carefully weigh out the calculated amount of the compound (e.g., 5.96 mg for 1 mL of 10 mM stock) and place it into a sterile tube.
- **Solvent Addition:** Add the desired volume of your chosen solvent (e.g., 1 mL of water, PBS, or DMSO) to the tube containing the solid.
- **Dissolution:** Securely cap the tube and vortex thoroughly. If the compound does not dissolve completely, brief sonication may be used to aid dissolution.[\[6\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[\[6\]](#)
- **Storage:** Store the aliquots under the recommended conditions. For long-term storage (up to 6 months), use -80°C. For short-term storage (up to 1 month), -20°C is suitable.[\[1\]](#)[\[4\]](#)[\[6\]](#)
Ensure containers are sealed tightly to protect from moisture.

Workflow and Signaling Pathway Visualization

3.1. Experimental Workflow Diagram

The following diagram illustrates the sequential process for preparing the **2-Methylthio-AMP diTEA** stock solution.

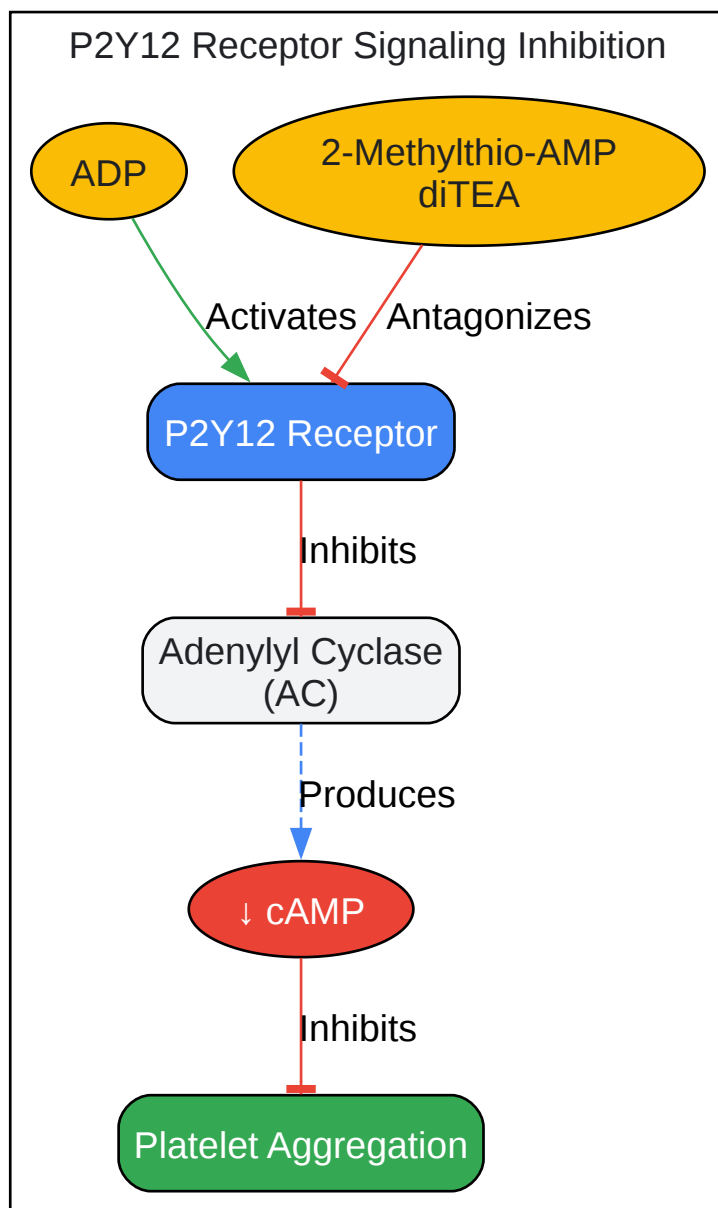


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Caption: Workflow for preparing **2-Methylthio-AMP diTEA** stock solution.

3.2. Signaling Pathway Diagram

2-Methylthio-AMP is a selective antagonist of the P2Y₁₂ receptor, which is a key receptor in ADP-mediated platelet aggregation. The diagram below shows its mechanism of action.



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Caption: Antagonistic action of 2-Methylthio-AMP on the P2Y₁₂ receptor.

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